

A Comparative Analysis of USB Keyboard Latency and Performance

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Compound of Interest

Compound Name: AN7602
CAS No.: 2803552-55-6
Cat. No.: B13688822

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For researchers, scientists, and professionals in drug development, precision and efficiency in data interaction are paramount. While often overlooked, the choice of a USB keyboard can significantly impact productivity and data entry accuracy. This guide provides a comparative analysis of USB keyboard latency and performance, focusing on key metrics and the methodologies used to evaluate them. As the specific model "**AN7602**" did not yield dedicated performance data, this comparison focuses on prevalent keyboard technologies to inform purchasing and usage decisions.

Comparative Performance of USB Keyboard Technologies

The following table summarizes the key performance differences between standard membrane, mechanical, and gaming keyboards based on publicly available data and testing methodologies.

Feature	Standard Membrane Keyboard	Mechanical Keyboard	Gaming Keyboard (Mechanical)
Typical Latency	30+ ms	15-25 ms	< 15 ms
Polling Rate	125 Hz (8 ms interval)	125 Hz - 1000 Hz (8 ms - 1 ms)	1000 Hz - 8000 Hz (1 ms - 0.125 ms)
Switch Type	Rubber Dome	Mechanical (e.g., Cherry MX, Gateron)	Optimized Mechanical/Optical/Magnetic
N-Key Rollover (NKRO)	Typically 6-Key Rollover	Often N-Key Rollover	N-Key Rollover
Durability (Keystrokes)	~5-20 million	50-100+ million	70-100+ million
Primary Use Case	General Office Work	Typing, Programming	Competitive Gaming, High-Frequency Data Entry

Experimental Protocols for Performance Evaluation

The data presented above is derived from established testing protocols designed to quantify keyboard performance. The primary methodologies are outlined below.

Latency Measurement

End-to-end latency is the duration from the physical actuation of a key to the moment the corresponding signal is received by the computer.

- **Key Actuation:** A solenoid, acting as a mechanical finger, is used to press a key with consistent force and timing. This ensures repeatable measurements.
- **Signal Interception:** A USB protocol analyzer (e.g., Beagle USB 480) is placed between the keyboard and the computer to intercept and timestamp the USB packet corresponding to the key press.^[1]

- **Data Analysis:** The time difference between the solenoid making contact with the key and the timestamp of the USB packet provides the latency measurement. A large number of samples (e.g., 200) are collected to calculate a reliable average.[2]
- **Visual Confirmation:** A high-speed camera can be used as a visual aid to record the delay between the physical key press and the action appearing on-screen, although this method measures the entire system latency (including display lag) rather than just the keyboard's latency.

Polling Rate Verification

The polling rate is the frequency at which the keyboard sends data to the computer. A higher polling rate reduces the time the keyboard has to wait to send a keystroke after it has been processed.

- **Software Analysis:** Specialized software tools can be used to query the USB host controller and determine the polling interval requested by the keyboard. Common polling rates are 125 Hz (8ms), 500 Hz (2ms), and 1000 Hz (1ms).[3][4]
- **Protocol Analyzer:** A USB protocol analyzer can also be used to directly measure the time between consecutive data packets sent by the keyboard, providing an accurate, real-world measurement of the polling rate.

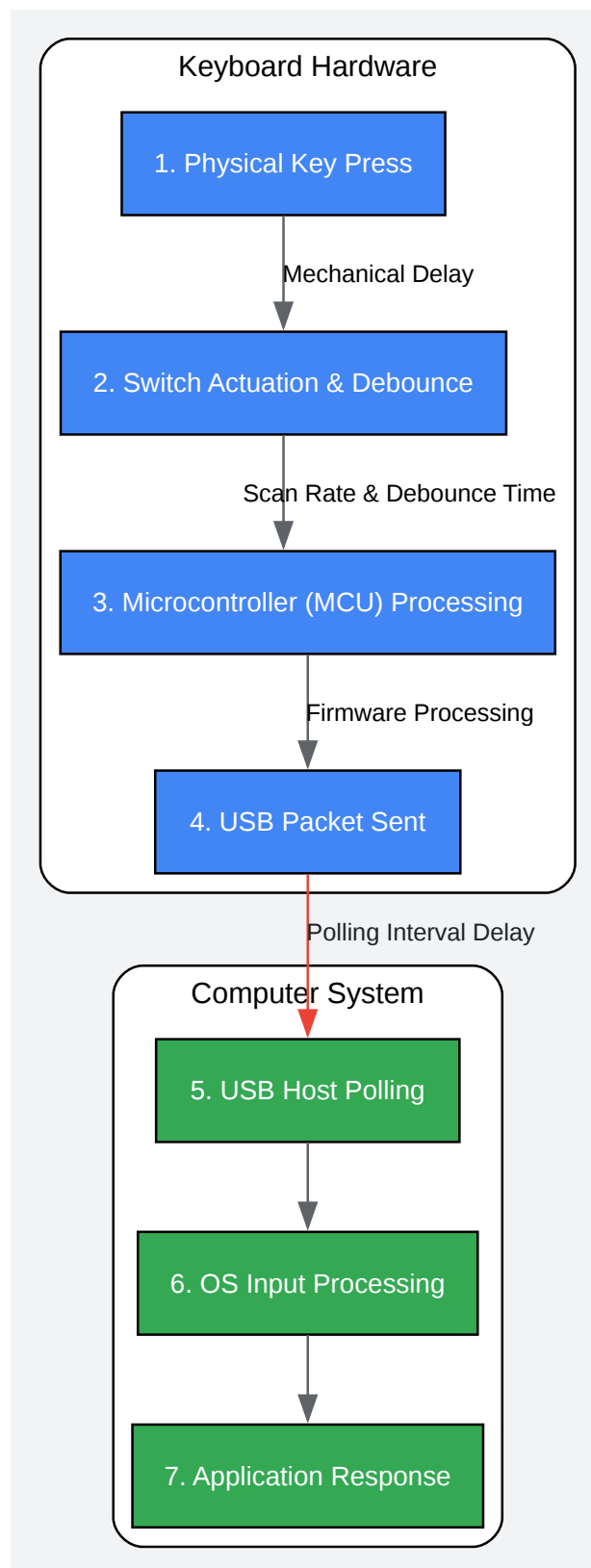
N-Key Rollover (NKRO) and Ghosting Test

N-key rollover refers to a keyboard's ability to correctly register multiple simultaneous key presses. Ghosting is the phenomenon where unpressed keys are incorrectly registered when multiple keys are pressed.

- **Software Testing:** Specialized software, such as the Microsoft Anti-Ghosting Demo, is used to test key combinations.[5]
- **Simultaneous Press Test:** The tester presses multiple keys simultaneously, particularly around common clusters like WASD, to verify that all inputs are registered correctly and no ghost keys appear. Gaming keyboards are often designed with full N-key rollover, meaning every key press is registered independently.[6]

Visualizing the Keyboard Latency Pathway

The following diagram illustrates the sequence of events that contribute to the total latency of a USB keyboard.



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Caption: Workflow of USB keyboard signal transmission and latency sources.

This guide provides a foundational understanding of the factors influencing USB keyboard latency and performance. For professionals in research and development, selecting a keyboard with lower latency and higher performance metrics, such as a mechanical or gaming keyboard, can lead to more efficient and accurate interaction with complex datasets and software.

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References

- [1. hexgears.com \[hexgears.com\]](https://www.hexgears.com)
- [2. Reddit - The heart of the internet \[reddit.com\]](https://www.reddit.com)
- [3. pollingratetester.com \[pollingratetester.com\]](https://www.pollingratetester.com)
- [4. monsgeek.com \[monsgeek.com\]](https://www.monsgeek.com)
- [5. quora.com \[quora.com\]](https://www.quora.com)
- [6. Gaming keyboard vs regular keyboard - difference between gaming keyboard and regular - Gaming Accessories Lorgar Blog \[lorgar.com\]](#)
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